

# Application Notes and Protocols: Scale-Up Synthesis of 4-Fluoro-3-nitrophenol

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## Compound of Interest

Compound Name: 4-Fluoro-3-nitrophenol

Cat. No.: B1340275

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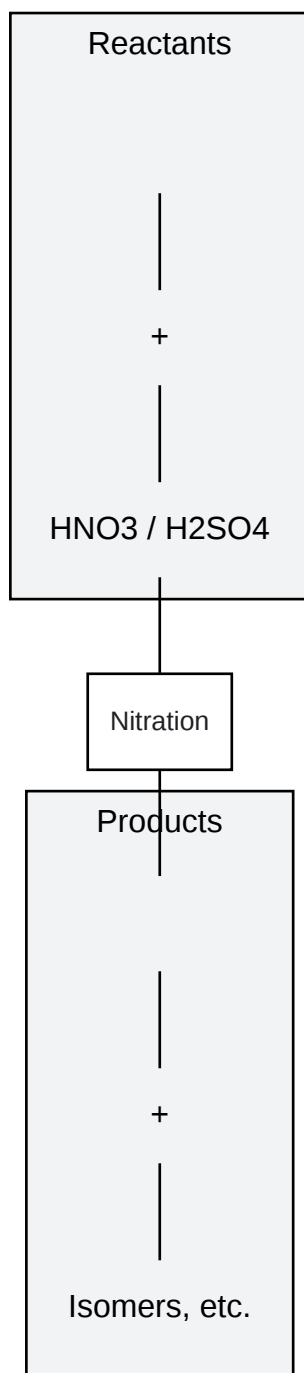
For Researchers, Scientists, and Drug Development Professionals

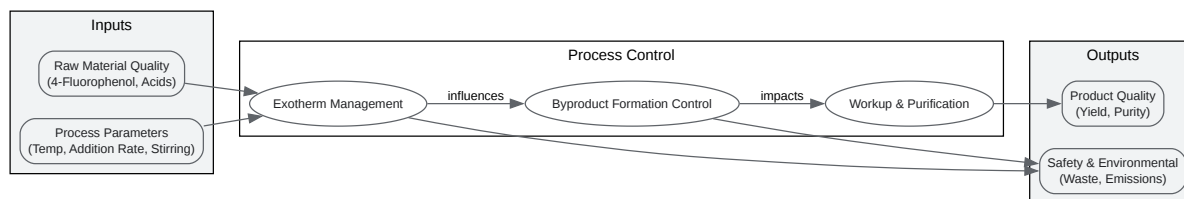
## Introduction

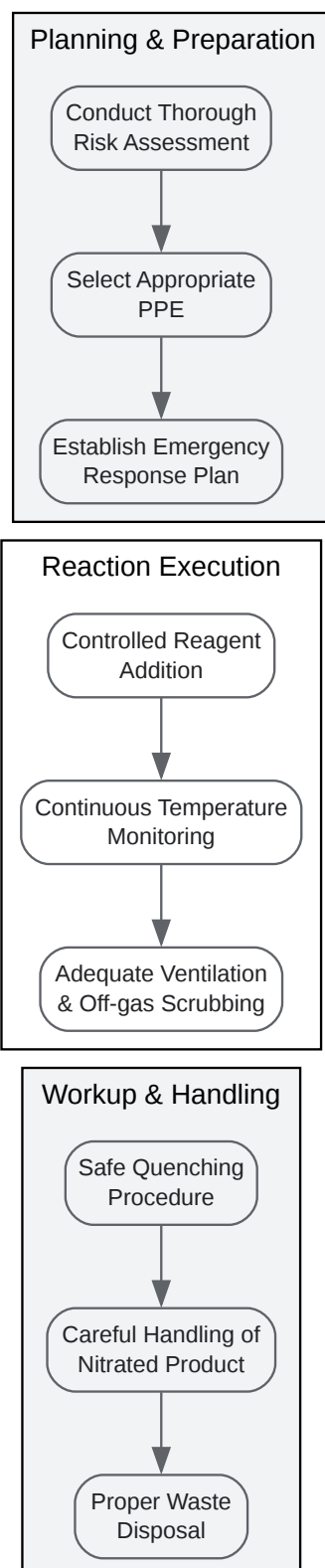
**4-Fluoro-3-nitrophenol** is a key intermediate in the synthesis of various pharmaceuticals and agrochemicals. Its production on a larger scale requires careful consideration of reaction parameters, safety protocols, and purification methods to ensure high yield, purity, and a safe manufacturing process. This document provides detailed application notes and protocols for the scale-up synthesis of **4-fluoro-3-nitrophenol**, focusing on the nitration of 4-fluorophenol.

## Reaction Scheme

The primary synthetic route to **4-fluoro-3-nitrophenol** involves the electrophilic nitration of 4-fluorophenol. The hydroxyl group is a strongly activating ortho-, para-director, while the fluorine atom is a deactivating ortho-, para-director. This substitution pattern favors the introduction of the nitro group at the position ortho to the hydroxyl group and meta to the fluorine atom.







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